

Personal protective equipment for handling 4-Hydroxy-2-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-2-nitrobenzaldehyde

Cat. No.: B1583022

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Essential Safety and Handling Guide for 4-Hydroxy-2-nitrobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Hydroxy-2-nitrobenzaldehyde** (CAS No. 90151-04-5). It includes a detailed operational plan, disposal protocols, and emergency procedures to ensure the safe and effective use of this compound in a laboratory setting. By adhering to these guidelines, researchers can minimize risks and maintain a safe working environment.

Immediate Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **4-Hydroxy-2-nitrobenzaldehyde** was not located, data from structurally similar aromatic nitro compounds, such as 4-nitrobenzaldehyde and 2-hydroxy-5-nitrobenzaldehyde, indicate that this compound should be handled with care. The primary hazards are expected to include skin and eye irritation, the potential for allergic skin reactions, and it may be harmful if swallowed.^[1]

GHS Hazard Classification (Anticipated)

Based on analogous compounds, the following GHS classification is anticipated. Users should perform their own risk assessment and handle the compound accordingly.

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2A
Skin Sensitization	Category 1

Signal Word: Warning

Anticipated Hazard Statements (H-Statements):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)

Anticipated Precautionary Statements (P-Statements):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[2\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[3\]](#)

- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.[\[2\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

Personal Protective Equipment (PPE)

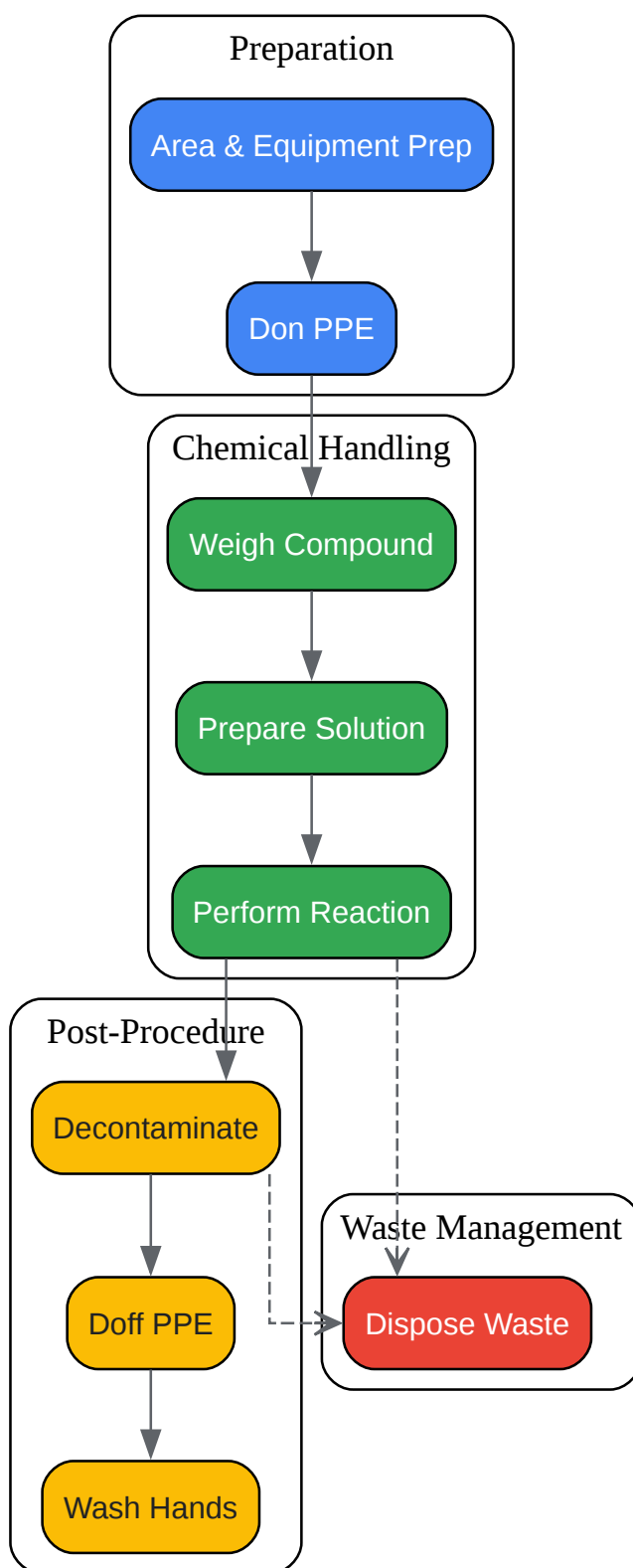
A comprehensive PPE plan is mandatory when handling **4-Hydroxy-2-nitrobenzaldehyde**. The following table outlines the minimum required PPE.

PPE Category	Minimum Requirement	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	A face shield should be worn when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or punctures before use.
Skin and Body Protection	Laboratory coat.	A fully buttoned lab coat is required. For procedures with a higher risk of splashes, a chemically resistant apron is also recommended.
Respiratory Protection	Not typically required for small quantities in a well-ventilated area.	A NIOSH-approved respirator (e.g., N95 for dusts) should be used if there is a risk of generating dust or aerosols, or if working outside of a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

All handling of **4-Hydroxy-2-nitrobenzaldehyde** should be conducted in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure. An eyewash station and safety shower must be readily accessible.

- Preparation: Before beginning any work, ensure the work area is clean and uncluttered. Assemble all necessary equipment and reagents.
- Donning PPE: Put on all required personal protective equipment as detailed in the table above.
- Weighing: Carefully weigh the required amount of **4-Hydroxy-2-nitrobenzaldehyde** on a tared weigh boat using a clean spatula. Handle the solid gently to minimize dust generation.
- Dissolving: When preparing solutions, slowly add the solid to the solvent with gentle stirring or swirling to facilitate dissolution while preventing splashes.
- Reaction: If the compound is to be used in a reaction, add it to the reaction vessel within the fume hood.
- Post-Handling: After handling, decontaminate all surfaces and equipment used.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE in the appropriate waste stream.
- Hygiene: Wash hands thoroughly with soap and water after completing the work.



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Caption: Workflow for the safe handling of **4-Hydroxy-2-nitrobenzaldehyde**.

Experimental Protocol: Knoevenagel Condensation

This protocol details a general procedure for the Knoevenagel condensation of **4-Hydroxy-2-nitrobenzaldehyde** with an active methylene compound, such as malononitrile. This reaction is a classic method for carbon-carbon bond formation.

Materials:

- **4-Hydroxy-2-nitrobenzaldehyde**
- Malononitrile
- Ethanol (or other suitable solvent)
- Piperidine (or another suitable basic catalyst)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- In a round-bottom flask, dissolve 1.0 equivalent of **4-Hydroxy-2-nitrobenzaldehyde** in a suitable volume of ethanol.
- Add 1.0-1.2 equivalents of malononitrile to the solution.
- Add a catalytic amount of piperidine to the reaction mixture.
- Equip the flask with a reflux condenser and heat the mixture to reflux with stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 2-6 hours.
- Once the reaction is complete, cool the mixture to room temperature.

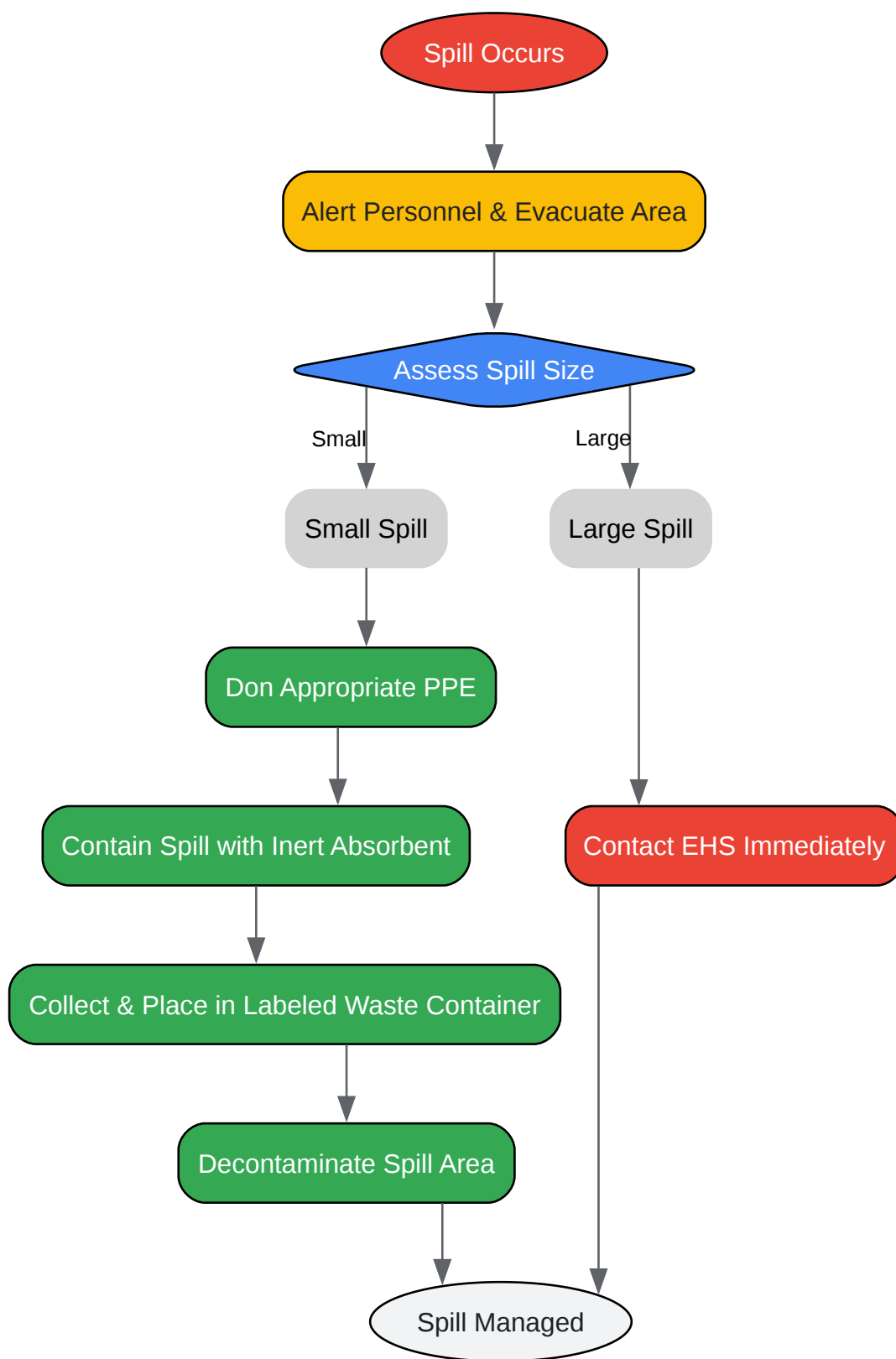
- Pour the reaction mixture into a beaker containing a mixture of ice and dilute hydrochloric acid to precipitate the product.
- Collect the solid product by vacuum filtration.
- Wash the product with cold water to remove any remaining catalyst and salts.
- Dry the purified product. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol.

Disposal Plan

All waste containing **4-Hydroxy-2-nitrobenzaldehyde** and its reaction byproducts must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated PPE (gloves, weigh boats, etc.), in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste from the reaction and any subsequent washes in a sealed and properly labeled container for halogenated or non-halogenated organic waste, as appropriate.
- Container Disposal: Empty containers that held **4-Hydroxy-2-nitrobenzaldehyde** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.

Never dispose of **4-Hydroxy-2-nitrobenzaldehyde** or its waste down the drain or in the regular trash. All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.



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Caption: Decision-making workflow for a chemical spill response.

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